

Comprehensive Technical Guide: ^1H and ^{13}C NMR Spectral Analysis of 3-Heptanol

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Compound of Interest

Compound Name: 3-Heptanol

CAS No.: 40617-58-1

Cat. No.: B7771161

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Executive Summary

This technical guide provides a rigorous analysis of the Nuclear Magnetic Resonance (NMR) spectral data for **3-Heptanol** (CAS: 589-82-2).^[1] It is designed for researchers and analytical chemists requiring definitive structural characterization of secondary alcohols. The guide details the specific chemical shifts (

), splitting patterns, and coupling constants for both proton (

H) and carbon-13 (

C) nuclei, grounded in mechanistic shielding theory.

Chemical Structure and Significance

3-Heptanol is a chiral secondary alcohol with the molecular formula

.^[2] Unlike its symmetrical isomer 4-heptanol, **3-heptanol** possesses a

point group (no internal symmetry), resulting in magnetically distinct environments for all carbon atoms.

Structure:

(Note: IUPAC numbering prioritizes the alcohol position. For this guide, C1-C2 refers to the ethyl chain and C4-C7 refers to the butyl chain relative to the chiral center C3.)

Experimental Methodology

To ensure reproducibility and spectral fidelity, the following acquisition parameters are recommended.

Sample Preparation[3]

- Solvent: Deuterated Chloroform (CDCl_3) is the standard solvent. It minimizes exchange broadening of the hydroxyl proton compared to protic solvents.
- Reference: Tetramethylsilane (TMS, $\text{Si(CH}_3)_4$) is used as the reference peak (0 ppm) or the residual peak (0.1 ppm, CDCl_3 impurity peak).
 - Concentration: ~10-20 mg/mL for ^1H NMR; ~50-100 mg/mL for ^{13}C NMR to improve signal-to-noise ratio for quaternary/methine carbons.

Acquisition Parameters

- Probe Temperature: 298 K (room temperature).
- Pulse Sequence:
 - ^1H : Standard single-pulse (zg30).

- C: Proton-decoupled (zgpg30) to simplify multiplets into singlets.

- DEPT-135: Recommended to distinguish

(positive) from

(negative) signals.

H NMR Spectral Analysis

The proton spectrum of **3-heptanol** is characterized by a distinct methine signal and overlapping alkyl multiplets.

Representative H NMR Data (400 MHz,)

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Logic
3.55 - 3.65	Multiplet (tt approx.)	1H	H-3	Methine proton to the hydroxyl group. Deshielded by the electronegative Oxygen.
1.35 - 1.55	Multiplet	4H	H-2, H-4	Methylene protons to the hydroxyl. Diastereotopic nature may cause complex splitting.
1.20 - 1.35	Multiplet	4H	H-5, H-6	Bulk methylene chain protons.
0.92	Triplet (Hz)	3H	H-1	Methyl group of the ethyl chain.
0.89	Triplet (Hz)	3H	H-7	Methyl group of the butyl chain.
1.5 - 2.5	Broad Singlet	1H	-OH	Hydroxyl proton. Shift is concentration and temperature dependent (H-bonding).

Mechanistic Insight[4]

- The H-3 Methine: This is the diagnostic peak. It appears as a complex multiplet (often resembling a quintet or tt) due to coupling with the four adjacent protons on C2 and C4. Unlike 2-heptanol, which shows a clean doublet for the terminal methyl, **3-heptanol** lacks a methyl doublet, confirming the internal ethyl/butyl substitution pattern.
- The Methyl Triplets: The two methyl groups (H-1 and H-7) are in slightly different electronic environments. H-1 (ethyl end) is closer to the electron-withdrawing oxygen than H-7 (butyl end), often resulting in a very slight downfield shift or broadening if they overlap.

C NMR Spectral Analysis

The Carbon-13 spectrum provides the most definitive proof of structure due to the lack of symmetry.

Representative C NMR Data (100 MHz,)

Shift (, ppm)	Type (DEPT)	Assignment	Structural Logic
73.1	CH	C-3	Carbinol carbon. Significantly deshielded by the directly attached Oxygen.
36.8		C-4	Methylene to C-3 (Butyl side).
30.1		C-2	Methylene to C-3 (Ethyl side).
27.8		C-5	Methylene to C-3.
22.8		C-6	Methylene to C-3.
14.1		C-7	Terminal methyl (Butyl chain).
9.9		C-1	Terminal methyl (Ethyl chain).

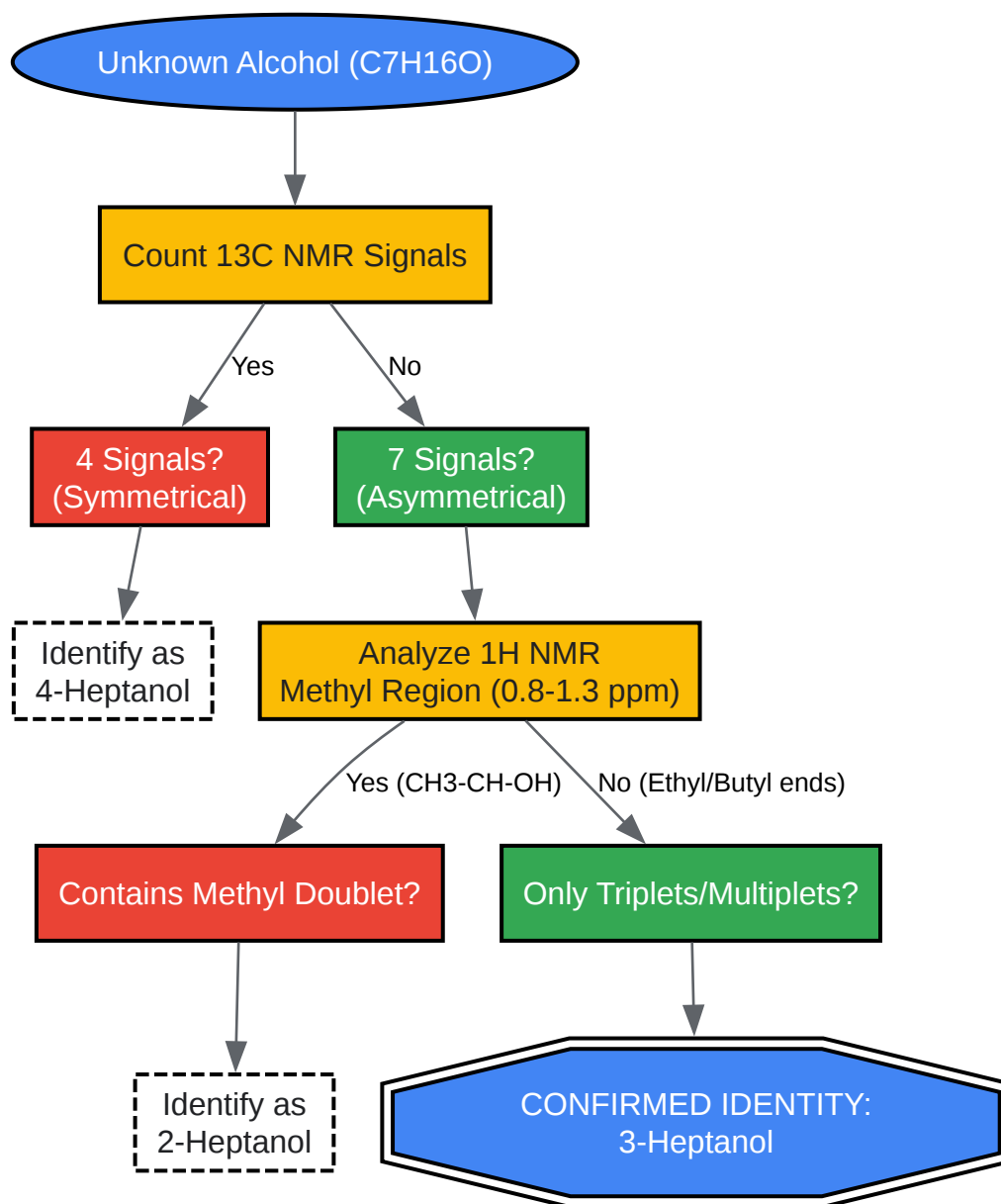
Isomer Differentiation Logic

- vs. 4-Heptanol: 4-Heptanol is symmetrical (plane through C4). It displays only 4 carbon signals (). **3-Heptanol** displays 7 distinct signals, proving the asymmetry.
- vs. 2-Heptanol: 2-Heptanol also shows 7 signals, but the chemical shifts differ. Specifically, 2-heptanol has a methyl signal much further downfield (~23 ppm) due to the

-effect of the hydroxyl group on the terminal methyl, whereas **3-heptanol**'s methyls are at ~10 and ~14 ppm.

Structural Elucidation Workflow

The following diagram illustrates the logical pathway for identifying **3-heptanol** from an unknown aliphatic alcohol sample, utilizing the data points described above.



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Figure 1: Decision logic for distinguishing heptanol isomers using combined NMR data.

References

- National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). SDBS No. 11520 (**3-Heptanol**). Available at: [\[Link\]](#)
- PubChem.**3-Heptanol** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg. (Standard reference for chemical shift prediction rules).

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Sources

- 1. 3-HEPTANOL(589-82-2) ¹³C NMR spectrum [[chemicalbook.com](#)]
- 2. [brainly.com](#) [[brainly.com](#)]
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